

2-Nitro-4-(trifluoromethyl)benzonitrile material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 2-Nitro-4-(trifluoromethyl)benzonitrile

Cat. No.: B1329358

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Technical Support Center: 2-Nitro-4-(trifluoromethyl)benzonitrile

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2-Nitro-4-(trifluoromethyl)benzonitrile**. The following information is compiled from material safety data sheets (MSDS) to ensure safe handling and address potential experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Nitro-4-(trifluoromethyl)benzonitrile**?

A1: **2-Nitro-4-(trifluoromethyl)benzonitrile** is a hazardous substance that poses several risks. It is harmful if swallowed, in contact with skin, or if inhaled.^[1] It causes skin irritation and serious eye irritation.^{[1][2]} Additionally, it may cause respiratory irritation.^[1]

Q2: What are the key physical and chemical properties of this compound?

A2: Understanding the physical and chemical properties is crucial for safe handling and experimental design.

Property	Value	Source
Molecular Formula	C ₈ H ₃ F ₃ N ₂ O ₂	
Molecular Weight	216.12 g/mol	
Appearance	Solid	
Melting Point	44-47 °C	
Boiling Point	156-158 °C at 18 mmHg	
Flash Point	113 °C (235.4 °F) - closed cup	

Q3: What are the recommended storage conditions for **2-Nitro-4-(trifluoromethyl)benzonitrile**?

A3: Proper storage is essential to maintain the chemical's integrity and prevent accidents. Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.^[1]^[2] Keep it away from incompatible materials and foodstuff containers.^[1] Protect containers from physical damage and check regularly for leaks.^[1]

Q4: What should I do in case of a spill?

A4: In the event of a spill, it is important to follow established safety protocols to minimize exposure and contamination.

- Minor Spills: Remove all ignition sources.^[1] Clean up spills immediately, avoiding contact with skin and eyes.^[1] Use dry clean-up procedures and avoid generating dust.^[1] Place the spilled material into a suitable, labeled container for waste disposal.^[1]
- Major Spills: Clear the area of all personnel and move upwind.^[1] Alert the fire brigade and inform them of the location and nature of the hazard.^[1] Wear breathing apparatus and protective gloves.^[1] Prevent the spillage from entering drains or water courses.^[1]

Troubleshooting Guides

Problem: I am experiencing eye or skin irritation during my experiment.

Solution:

- **Immediate Action:** If the substance comes into contact with your eyes, rinse cautiously with water for several minutes.[1][2] If you are wearing contact lenses, remove them if it is easy to do so and continue rinsing.[1][2] For skin contact, immediately remove all contaminated clothing and flush the skin and hair with running water.[1]
- **Seek Medical Attention:** If eye or skin irritation persists, seek medical advice.[1][2]
- **Review Your Personal Protective Equipment (PPE):** Ensure you are using the appropriate PPE. This includes wearing protective gloves, protective clothing, eye protection, and face protection.[1] Refer to the detailed PPE guide below.

Problem: I am concerned about inhaling dust particles while weighing the compound.

Solution:

- **Engineering Controls:** Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[2][3] This will help to minimize the concentration of airborne particles.
- **Respiratory Protection:** If you are working outside of a fume hood or if ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2] A dust mask of type N95 (US) is also recommended.
- **Safe Handling Practices:** Avoid breathing dust and fumes.[1][4] Use good occupational work practices, such as keeping containers securely sealed when not in use and avoiding actions that generate dust.[1]

Experimental Protocols & Safety Workflows

Standard Handling Protocol

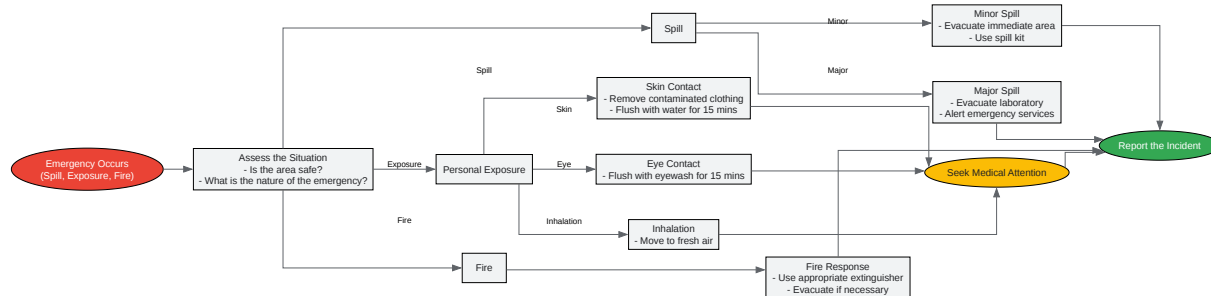
This protocol outlines the essential steps for safely handling **2-Nitro-4-(trifluoromethyl)benzonitrile** in a laboratory setting.

- **Preparation:** Before starting any work, ensure you have read and understood the Material Safety Data Sheet (MSDS). Your workspace should be clean and uncluttered.

- **Personal Protective Equipment (PPE):** At a minimum, wear a lab coat, safety goggles with side shields, and chemical-resistant gloves. For procedures with a higher risk of exposure, a face shield and respiratory protection may be necessary.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within a certified chemical fume hood to prevent inhalation of dust.
- **Reaction Setup:** Ensure all glassware is properly secured and the reaction is set up in a way that minimizes the risk of spills or splashes.
- **Post-Experiment:** Clean the work area thoroughly. Decontaminate any equipment that has come into contact with the chemical. Dispose of waste in a properly labeled hazardous waste container.
- **Hygiene:** Wash your hands thoroughly with soap and water after handling the chemical, even if you were wearing gloves.^[1] Do not eat, drink, or smoke in the laboratory.^{[1][2]}

Emergency Response Workflow

The following diagram illustrates the logical steps to take in an emergency situation involving **2-Nitro-4-(trifluoromethyl)benzonitrile**.

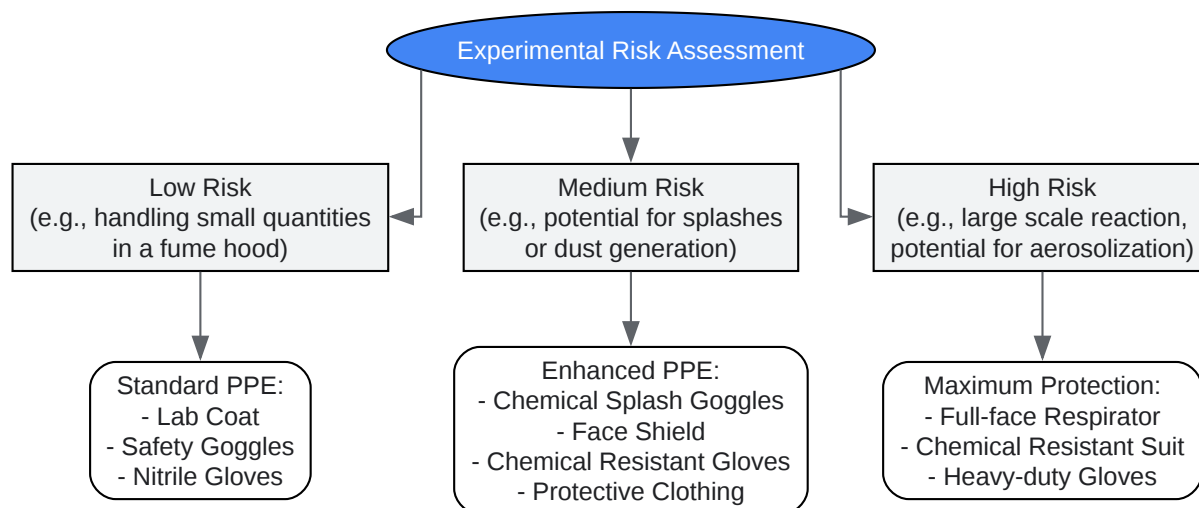


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Caption: Emergency response workflow for incidents involving **2-Nitro-4-(trifluoromethyl)benzonitrile**.

Personal Protective Equipment (PPE) Selection Guide

This diagram helps in selecting the appropriate level of PPE based on the experimental risk.



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Caption: Guide for selecting appropriate Personal Protective Equipment (PPE) based on risk level.

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